

Brevianamide M: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Brevianamide M

Cat. No.: B15568577

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Abstract

Brevianamide M is a naturally occurring indole alkaloid belonging to the diketopiperazine class of compounds. Isolated from the marine-derived endophytic fungus *Aspergillus versicolor*, it has demonstrated notable antibacterial activity. This technical guide provides a comprehensive overview of the chemical structure of **Brevianamide M**, including its spectroscopic and physicochemical properties. Detailed experimental protocols for its isolation and characterization are presented, alongside a summary of its known biological activities. This document aims to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug discovery.

Chemical Structure and Identification

Brevianamide M is a metabolite produced by the endophytic fungus *Aspergillus versicolor*, which was isolated from the marine brown alga *Sargassum thunbergii*.^{[1][2]} The chemical structure of **Brevianamide M** was elucidated through extensive spectroscopic analysis.

Chemical Name: (3R,11aS)-3-(1H-indol-3-ylmethyl)-2,3,6,7,11,11a-hexahydro-1H-imidazo[1,5-b]isoquinoline-1,5(10H)-dione

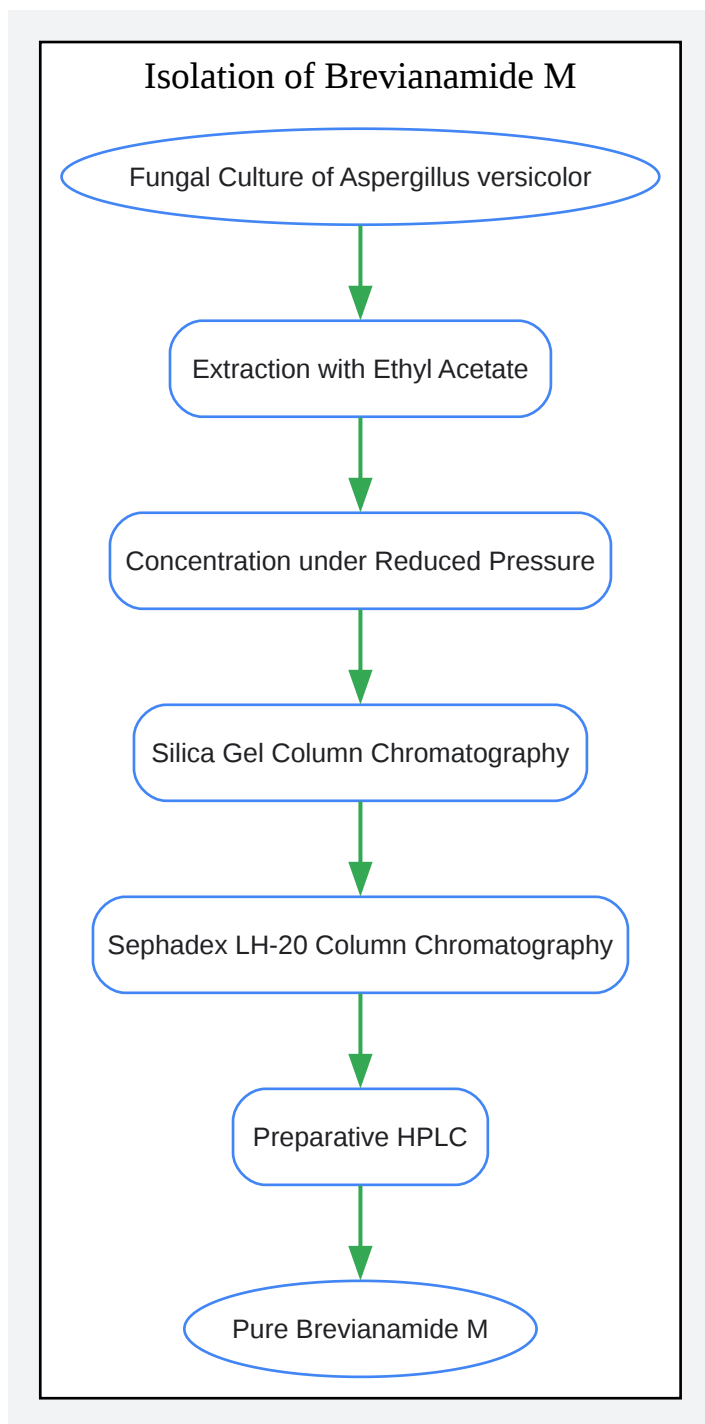
Molecular Formula: C₁₈H₁₅N₃O₃^[3]

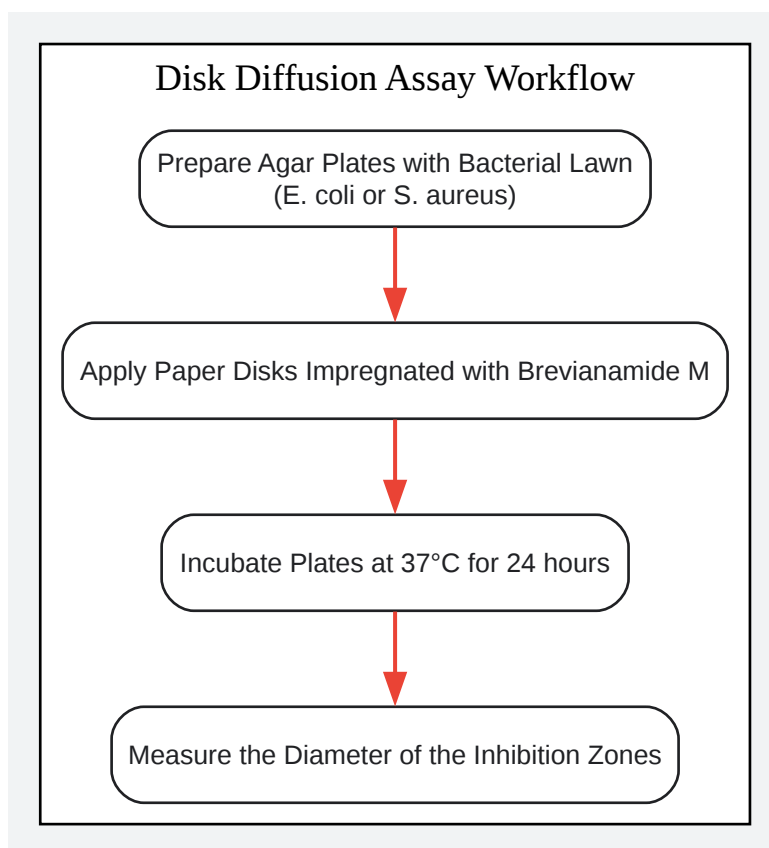
Molecular Weight: 321.33 g/mol [\[3\]](#)

CAS Number: 1174538-69-2 [\[3\]](#)

SMILES String: O=C1C2=CC=CC=C2N=C(--INVALID-LINK--O)N1[C@@H]3CC4=CC=CC=C4

2D Chemical Structure of **Brevianamide M**:





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References

- 1. Secondary metabolites from an algicolous *Aspergillus versicolor* strain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. abc.botanic.hr [abc.botanic.hr]
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